

Troubleshooting unexpected side effects of Remacemide in animal models

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Compound of Interest

Compound Name: Remacemide

Cat. No.: B164367

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Technical Support Center: Remacemide Animal Model Studies

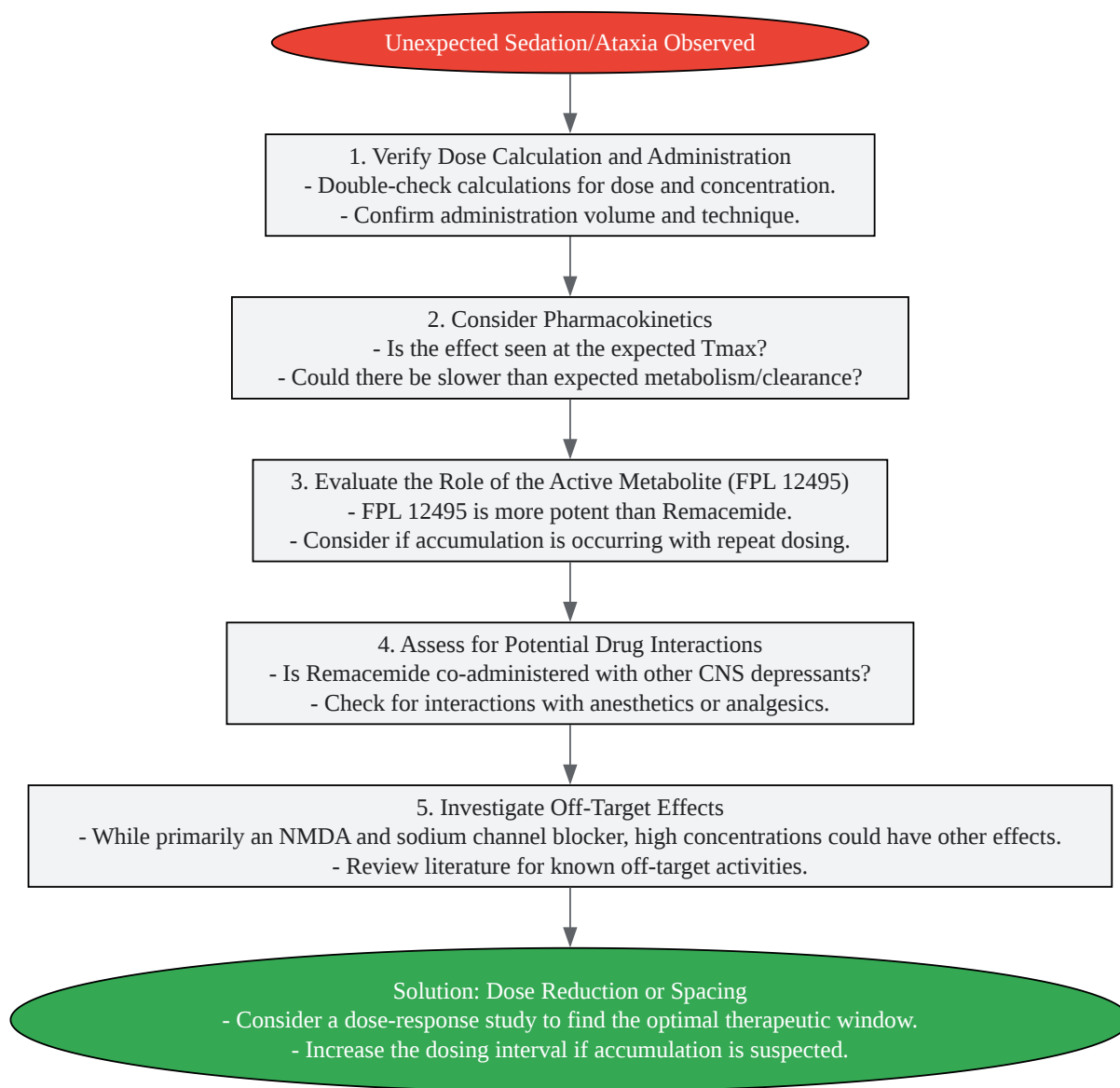
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Remacemide** in animal models. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

Troubleshooting Guides

Q1: My animals are exhibiting unexpected sedative or ataxic effects after **Remacemide** administration. What are the potential causes and how can I troubleshoot this?

A1: While **Remacemide** is known for its favorable side effect profile compared to high-affinity NMDA receptor antagonists, sedation and ataxia can still occur, particularly at higher doses. Here is a step-by-step guide to troubleshoot these effects:

Troubleshooting Workflow for Sedation/Ataxia



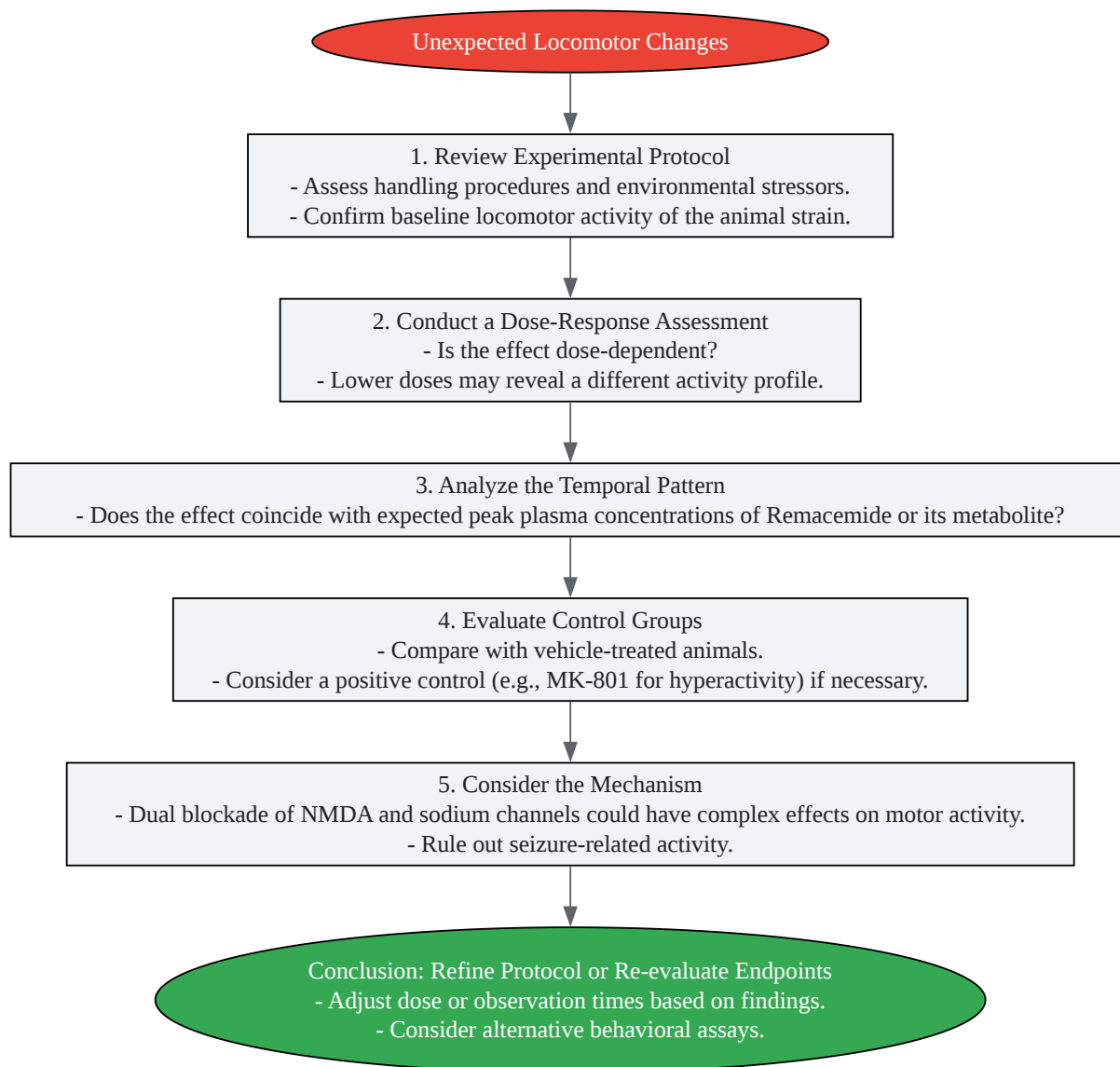
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Caption: Troubleshooting workflow for unexpected sedation or ataxia.

Q2: I am observing unexpected changes in locomotor activity (hyperactivity or hypoactivity) in my animal model. How should I investigate this?

A2: **Remacemide** is not typically associated with the hyperlocomotion seen with high-affinity NMDA receptor antagonists like MK-801.^[1] Unexpected changes in locomotor activity warrant a systematic investigation.

Investigation of Unexpected Locomotor Activity



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Caption: Investigating unexpected locomotor activity changes.

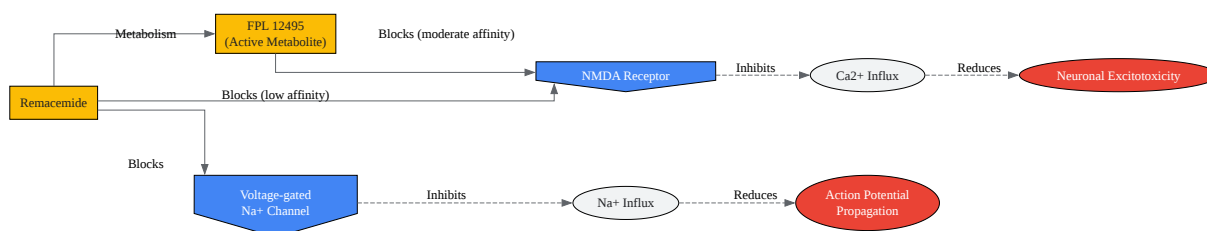
Frequently Asked Questions (FAQs)

Mechanism of Action

Q3: What is the primary mechanism of action of **Remacemide**?

A3: **Remacemide** has a dual mechanism of action. It is a low-affinity, non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor and also blocks voltage-gated sodium channels.[2] A significant portion of its in vivo activity is attributed to its active desglycinated metabolite, FPL 12495, which has a higher affinity for the NMDA receptor.

Signaling Pathway of **Remacemide**'s Primary Action



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References

- 1. Effects of remacemide in two models of genetically determined generalized epilepsy, the GAERS and the audiogenic Wistar AS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Remacemide: current status and clinical applications - PubMed [pubmed.ncbi.nlm.nih.gov]
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